

ammonium nonanoate coverage requirements complete leaf wetting

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Compound Focus: Ammonium nonanoate

CAS No.: 63718-65-0

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Ammonium Nonanoate: FAQ & Troubleshooting Guide

Q1: What is the fundamental requirement for ensuring effective weed control with ammonium nonanoate? **A1:** Complete and thorough leaf wetting is absolutely essential for effective control [1]. **Ammonium nonanoate** is a **contact herbicide**, meaning it only affects the plant tissues it physically contacts. Incomplete coverage will leave parts of the weed unaffected, leading to regrowth.

Q2: Why is complete leaf wetting so critical for its mode of action? **A2:** The herbicide works by rapidly disrupting cell membranes upon contact, causing cells to lose their integrity and desiccate (dry out) [1]. This process requires the herbicide to come into direct contact with a large number of leaf cells. Complete wetting ensures that the solution covers a maximum surface area, leading to a faster and more thorough "burn-down" of the weed.

Q3: What are the recommended application concentrations? **A3:** The amount of formulation required depends on the specific product you are using and the size of the weeds [1]. The following table summarizes typical concentration ranges.

Formulation	Application Type	Recommended Concentration (% v/v) [1]
4.2 L	Spot treatment	3% - 10%

Formulation	Application Type	Recommended Concentration (% v/v) [1]
3.3 L	Spot treatment	6% - 15%

Note: Higher concentrations are needed for larger weeds [1].

Troubleshooting Common Application Issues

Problem: Inconsistent or Poor Weed Control

- Possible Cause & Solution: Incomplete Spray Coverage.
 - **Solution:** Ensure spray equipment is calibrated to deliver a medium-to-coarse droplet size that provides full coverage. Avoid fine mists that can drift. Visually inspect leaves during and after application to confirm the entire surface is wetted until runoff is just achieved [1].
- Possible Cause & Solution: Incorrect Concentration for Weed Size.
 - **Solution:** Use the higher end of the recommended concentration range (e.g., 10% for 4.2L formulation) for larger, more established weeds [1]. Small, young seedlings require lower concentrations.
- Possible Cause & Solution: Unsuitable Weather Conditions.
 - **Solution:** Apply during warm, dry weather for the most rapid results. Efficacy is reduced in cold or humid conditions [1].
- Possible Cause & Solution: Targeting Inappropriate Weeds.
 - **Solution:** Be aware that **ammonium nonanoate** is most effective on **young, succulent, actively growing weeds** [1]. It provides primarily suppression (necrotic foliage) on older annual and perennial weeds, as their stems often survive. Grasses can be more difficult to control. Repeated applications may be necessary for these species [1].

Problem: Damage to Desirable Plants

- Possible Cause & Solution: Spray Drift or Accidental Contact.
 - **Solution:** This is a **nonselective herbicide** and will damage any plant it contacts [1]. Use it only as a **directed or spot treatment**, taking extreme care to avoid contact with desirable

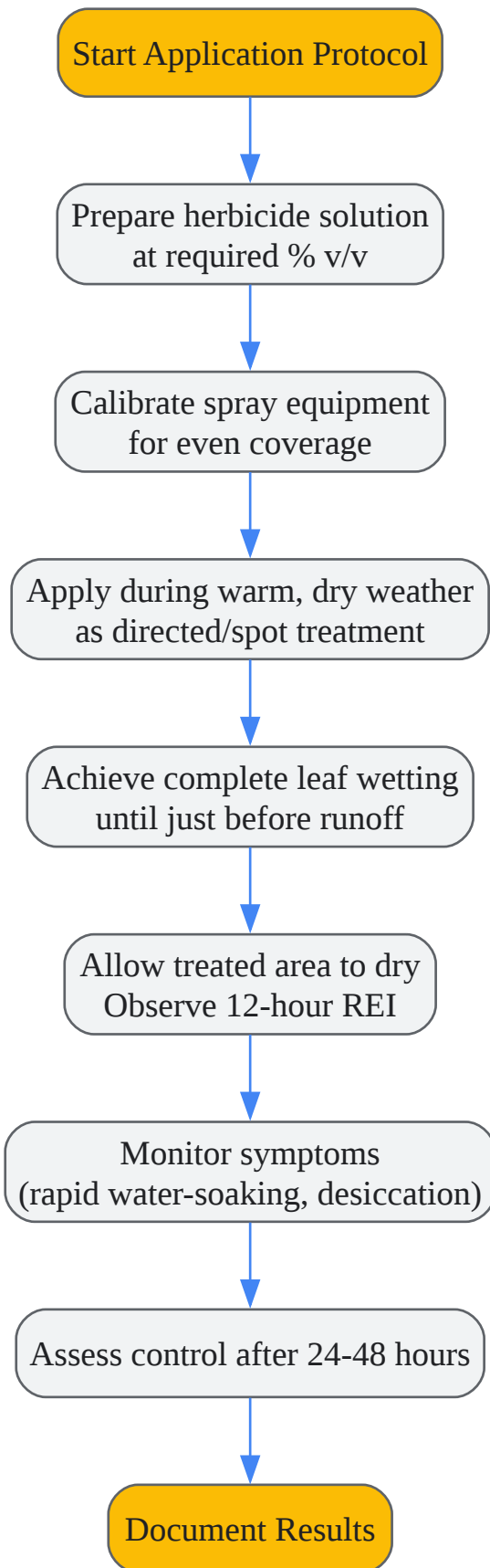
vegetation. Do not use hose-end sprayers as they are difficult to control [1].

Safety and Precautions

- **Personal Protective Equipment (PPE):** Always wear coveralls, chemical-resistant gloves (made of barrier laminate, nitrile rubber, or neoprene), chemical-resistant footwear plus socks, and protective eyewear [1].
- **Restricted Entry Interval (REI):** Do not enter treated areas until the spray has dried. The official REI is 12 hours [1].
- **Hazards:** The herbicide can cause substantial but temporary eye injury and skin irritation. It is harmful if inhaled or absorbed through the skin [1].
- **Odor:** The product can have an offensive odor; avoid using it in poorly ventilated indoor areas or near air intakes [1].

Experimental Best Practices Workflow

For researchers designing experiments, the following workflow outlines key steps for a standardized application of **ammonium nonanoate**.



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Key Technical Reminders

- **No Soil Activity: Ammonium nonanoate** has no residual soil activity or root uptake [1].
- **No Tank-Mixing:** Do not tank-mix with systemic herbicides like glyphosate, as this has been reported to reduce control efficacy [1].
- **Symptom Timeline:** On a warm, sunny day, initial water-soaking of the foliage can be seen within minutes, with rapid desiccation following within hours [1].

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References

1. Scythe (pelargonic acid) and Axex (ammonium) | NC State... nonanoate [content.ces.ncsu.edu]

To cite this document: Smolecule. [ammonium nonanoate coverage requirements complete leaf wetting]. Smolecule, [2026]. [Online PDF]. Available at:

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